

# physical and chemical properties of 3-methylazetidin-3-ol hydrochloride

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

3-methylazetidin-3-ol
Hydrochloride

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## In-Depth Technical Guide to 3-Methylazetidin-3ol Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

#### **Abstract**

**3-Methylazetidin-3-ol hydrochloride** is a heterocyclic organic compound belonging to the azetidine class. This technical guide provides a comprehensive overview of its physical and chemical properties, supported by available spectral data. The document details a known synthetic route and highlights its significance as a key intermediate in the synthesis of various pharmaceutical compounds. While specific biological activities and signaling pathways for this compound are not extensively documented in publicly available literature, the broader therapeutic relevance of the azetidine scaffold is discussed. This guide is intended to serve as a foundational resource for researchers and professionals engaged in drug discovery and development.

### **Chemical and Physical Properties**

**3-Methylazetidin-3-ol hydrochloride** presents as a white to off-white solid.[1][2] It is recognized as a valuable intermediate in the synthesis of more complex molecules for pharmaceutical applications.[3][4]



Table 1: Physical and Chemical Properties of 3-Methylazetidin-3-ol Hydrochloride

Property	Value	Source
Molecular Formula	C4H10CINO	[1][5]
Molecular Weight	123.58 g/mol	[1][5]
CAS Number	124668-46-8	[5][6]
Appearance	White to off-white solid	[1][2]
Purity	≥97.0%	[1]
Water Content (Karl Fischer)	0.16%	[1]
Storage Conditions	Store under inert gas (nitrogen or argon) at 2-8°C. Can be stored at room temperature for up to 3 years. For long-term storage in solvent, -80°C is recommended for up to 2 years.	[1][2][6]

Note: Experimental data for melting point, boiling point, pKa, and specific solubility values in common solvents are not readily available in the reviewed literature.

#### **Spectral Data**

A certificate of analysis for **3-methylazetidin-3-ol hydrochloride** indicates that its <sup>1</sup>H NMR and Mass Spectrometry (MS) data are consistent with its chemical structure. While the detailed spectra are not publicly available, this confirmation provides a degree of confidence in the compound's identity.

Table 2: Spectral Data for 3-Methylazetidin-3-ol Hydrochloride



Technique	Data	Source
¹H NMR	Consistent with structure	[1]
Mass Spectrometry	Consistent with structure	[1]

Note: Detailed spectral data with peak assignments for <sup>1</sup>H NMR, <sup>13</sup>C NMR, FTIR, and Mass Spectrometry are not available in the public domain.

## **Synthesis**

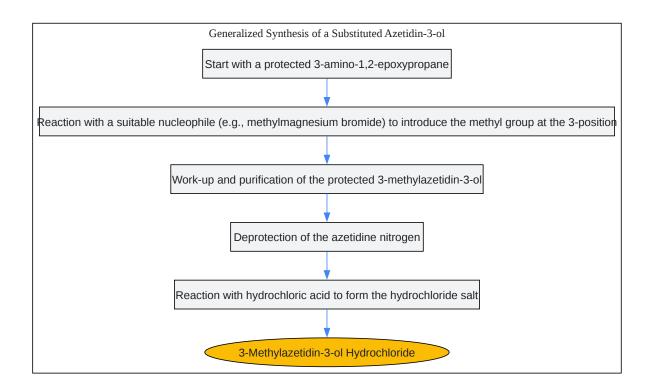
While a specific, detailed experimental protocol for the synthesis of **3-methylazetidin-3-ol hydrochloride** is not explicitly described in the available literature, the synthesis of analogous azetidine derivatives is well-documented in patent literature. These methods generally involve the cyclization of an appropriate amino alcohol precursor.

For instance, a general method for preparing azetidine derivatives involves the reaction of an N-protected 3-aminopropan-1,2-diol with a sulfonyl chloride to facilitate ring closure, followed by deprotection. Another approach involves the reaction of an appropriate amine with an epihalohydrin.

A plausible synthetic workflow for 3-methylazetidin-3-ol could involve the reaction of a suitable protected aminoepoxide with a methyl organometallic reagent, followed by deprotection and salt formation with hydrochloric acid.

Below is a generalized experimental workflow for the synthesis of a substituted azetidin-3-ol derivative, which could be adapted for 3-methylazetidin-3-ol.





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Caption: Generalized synthetic workflow for a substituted azetidin-3-ol.

# Biological Activity and Applications in Drug Development

Currently, there is a lack of specific information in the scientific literature regarding the biological activity or signaling pathways directly associated with **3-methylazetidin-3-ol** 

#### Foundational & Exploratory





**hydrochloride**. Its primary role appears to be that of a chemical intermediate in the synthesis of more complex pharmaceutical agents.[3][4]

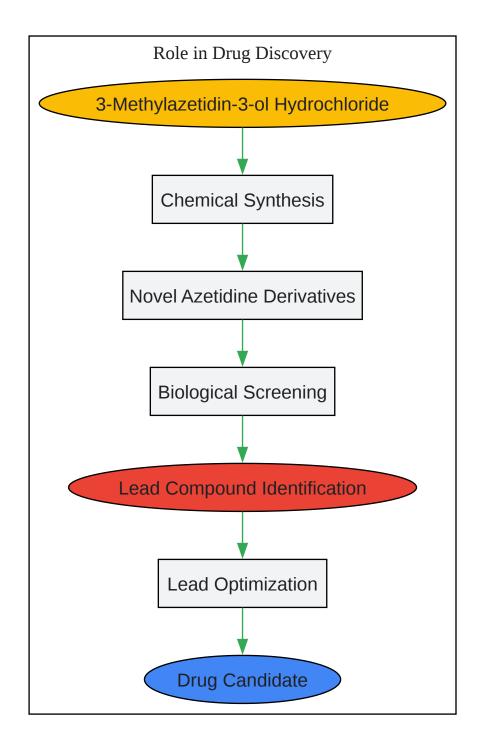
The azetidine scaffold, however, is a privileged structure in medicinal chemistry, known to be a component in a variety of biologically active compounds. Azetidine derivatives have been investigated for a wide range of therapeutic applications, including as:

- Antibacterial and Antifungal Agents: The four-membered ring of azetidin-2-ones (β-lactams)
   is a cornerstone of many antibiotics.[3]
- Enzyme Inhibitors: Various azetidine derivatives have been synthesized and evaluated as inhibitors of enzymes such as chymase.
- Dopamine Antagonists: Certain azetidine derivatives have shown affinity for dopamine receptors.[7]
- GABA Uptake Inhibitors: Azetidine-based compounds have been explored as inhibitors of GABA transporters, which could have implications for neurological disorders.[8]
- Anti-inflammatory Agents: Some azetidine-containing molecules have demonstrated antiinflammatory properties.[7]

The incorporation of the 3-methyl-3-hydroxyazetidine moiety into larger molecules can influence their physicochemical properties, such as solubility and lipophilicity, and can provide a rigid scaffold to orient other functional groups for optimal interaction with biological targets.

The logical relationship for its application in drug discovery is outlined below:





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Caption: Role of 3-methylazetidin-3-ol hydrochloride in drug discovery.

### Conclusion



**3-Methylazetidin-3-ol hydrochloride** is a valuable building block for medicinal chemists and drug development professionals. While comprehensive data on its physical properties and specific biological activities are limited, its structural features make it an attractive starting material for the synthesis of novel therapeutic agents. The broader family of azetidine derivatives has shown significant promise across various disease areas, suggesting that compounds derived from **3-methylazetidin-3-ol hydrochloride** may hold untapped therapeutic potential. Further research is warranted to fully elucidate the properties of this compound and to explore its applications in the development of new medicines.

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- To cite this document: BenchChem. [physical and chemical properties of 3-methylazetidin-3ol hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b053774#physical-and-chemical-properties-of-3methylazetidin-3-ol-hydrochloride]

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